

handling and safety precautions for 4',7-Dimethoxyisoflavone

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Compound of Interest

Compound Name: 4',7-Dimethoxyisoflavone

Cat. No.: B191126

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Application Notes and Protocols: 4',7-Dimethoxyisoflavone

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the handling and use of **4',7-Dimethoxyisoflavone**, a synthetic isoflavone with potential applications in antifungal and anticancer research. The information is intended to ensure safe laboratory practices and effective experimental design.

Section 1: Safety and Handling

While **4',7-Dimethoxyisoflavone** is not classified as a hazardous substance under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200)[1], it is crucial to adhere to good laboratory practices and take appropriate safety precautions when handling this compound. As with any chemical, potential hazards should not be disregarded, and exposure should be minimized.

Summary of Safety Data

The following table summarizes the key safety and handling information for **4',7-Dimethoxyisoflavone**, compiled from various safety data sheets (SDS).

Parameter	Information	Source
Chemical Name	4',7-Dimethoxyisoflavone	[1]
CAS Number	1157-39-7	[2]
Molecular Formula	C ₁₇ H ₁₄ O ₄	[2]
Molecular Weight	282.29 g/mol	[2]
Appearance	White to light yellow powder/crystal	
Odor	No information available	[3]
Melting Point	161-165 °C	
Solubility	DMSO: 4 mg/mL (14.16 mM)	[4]
Hazard Classification	Not classified as hazardous	[1]
Acute Toxicity	No information available	[3]
Skin Corrosion/Irritation	May cause skin irritation	[5]
Eye Damage/Irritation	May cause eye irritation	[5]
Inhalation Hazard	May be irritating to mucous membranes and upper respiratory tract.	[5]
Storage	Keep tightly closed. Store in a cool, dry place.[5] Recommended storage at 10°C - 25°C.[2]	[2][5]
Disposal	Dispose of contents/container to an approved waste disposal plant.	[6]

Personal Protective Equipment (PPE)

Standard laboratory PPE should be worn at all times when handling **4',7-Dimethoxyisoflavone**.

- **Eye Protection:** Chemical safety goggles or glasses with side shields are mandatory to protect against dust particles and potential splashes.[7]
- **Hand Protection:** Compatible chemical-resistant gloves (e.g., nitrile rubber) should be worn to prevent skin contact.[8] Gloves should be inspected before use and removed carefully to avoid skin contamination.
- **Body Protection:** A standard laboratory coat is required.[7] For procedures with a higher risk of dust generation, additional protective clothing such as an apron may be necessary.[8]
- **Respiratory Protection:** If handling large quantities or if dust generation is unavoidable, a government-approved respirator should be used.[5][9]

First Aid Measures

In case of exposure, follow these first aid procedures:

- **After Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[5]
- **After Skin Contact:** Immediately wash the affected area with soap and plenty of water.[5] Remove contaminated clothing.
- **After Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5][10] Seek medical attention.
- **After Ingestion:** If the person is conscious, wash out their mouth with water. Do not induce vomiting. Call a physician or poison control center immediately.[5][10]

Section 2: Experimental Protocols

The following protocols are provided as a guide for the use of **4',7-Dimethoxyisoflavone** in a research setting. These should be adapted to specific experimental requirements and performed in accordance with all institutional safety guidelines.

Preparation of Stock Solutions

4',7-Dimethoxyisoflavone is sparingly soluble in water but can be dissolved in organic solvents like DMSO.

Materials:

- **4',7-Dimethoxyisoflavone** powder
- Dimethyl sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Protocol:

- Under a chemical fume hood, weigh the desired amount of **4',7-Dimethoxyisoflavone** powder.
- Transfer the powder to a sterile tube.
- Add the appropriate volume of DMSO to achieve the desired stock concentration (e.g., to make a 10 mM stock solution, add 354.25 μ L of DMSO to 1 mg of the compound).
- Vortex the tube until the powder is completely dissolved. Sonication may be used to aid dissolution.
- Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.

In Vitro Cell Culture Assay: Anti-proliferation Study

This protocol outlines a general procedure for assessing the anti-proliferative effects of **4',7-Dimethoxyisoflavone** on a cancer cell line (e.g., MCF-7 human breast cancer cells).

Materials:

- Cancer cell line of interest (e.g., MCF-7)

- Complete cell culture medium (e.g., DMEM with 10% FBS and 1% penicillin-streptomycin)
- 96-well cell culture plates
- **4',7-Dimethoxyisoflavone** stock solution (e.g., 10 mM in DMSO)
- Phosphate-buffered saline (PBS), sterile
- Cell proliferation assay reagent (e.g., MTT, WST-1)
- Microplate reader

Protocol:

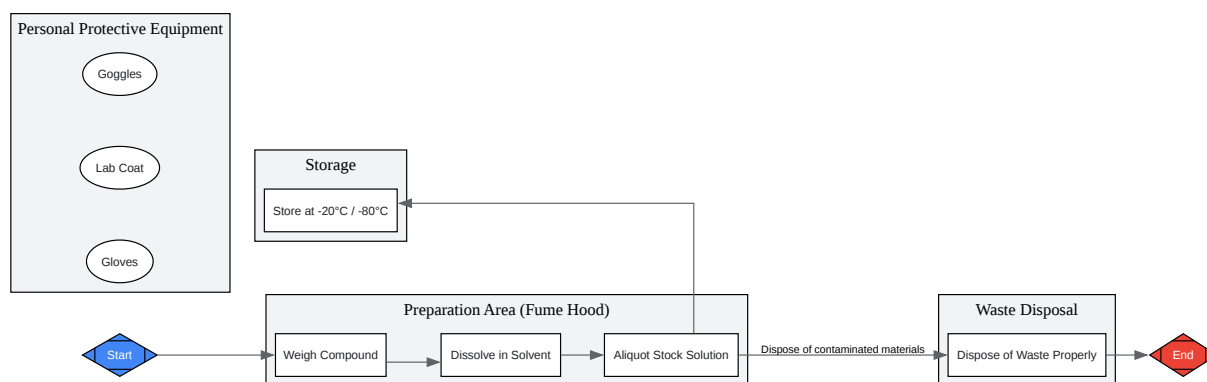
- Cell Seeding:
 - Trypsinize and count the cells.
 - Seed the cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 μ L of complete medium.
 - Incubate the plate at 37°C in a humidified 5% CO₂ incubator for 24 hours to allow for cell attachment.
- Compound Treatment:
 - Prepare serial dilutions of the **4',7-Dimethoxyisoflavone** stock solution in complete medium to achieve the desired final concentrations (e.g., 0, 1, 10, 50, 100, 200 μ M). The final DMSO concentration should be kept constant across all wells and should not exceed 0.5%.
 - Remove the old medium from the wells and add 100 μ L of the medium containing the different concentrations of the compound.
 - Incubate the plate for the desired treatment duration (e.g., 24, 48, or 72 hours).
- Cell Viability Assessment (MTT Assay):

- After the incubation period, add 10 μ L of MTT solution (5 mg/mL in PBS) to each well.
- Incubate for 2-4 hours at 37°C.
- Remove the medium and add 100 μ L of DMSO to each well to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis:
 - Calculate the percentage of cell viability for each concentration relative to the vehicle control (0 μ M).
 - Plot the cell viability against the compound concentration and determine the IC₅₀ value (the concentration that inhibits 50% of cell growth).

Section 3: Visualizations

Experimental Workflow for Safe Handling

The following diagram illustrates a general workflow for the safe handling and preparation of **4',7-Dimethoxyisoflavone** for experimental use.

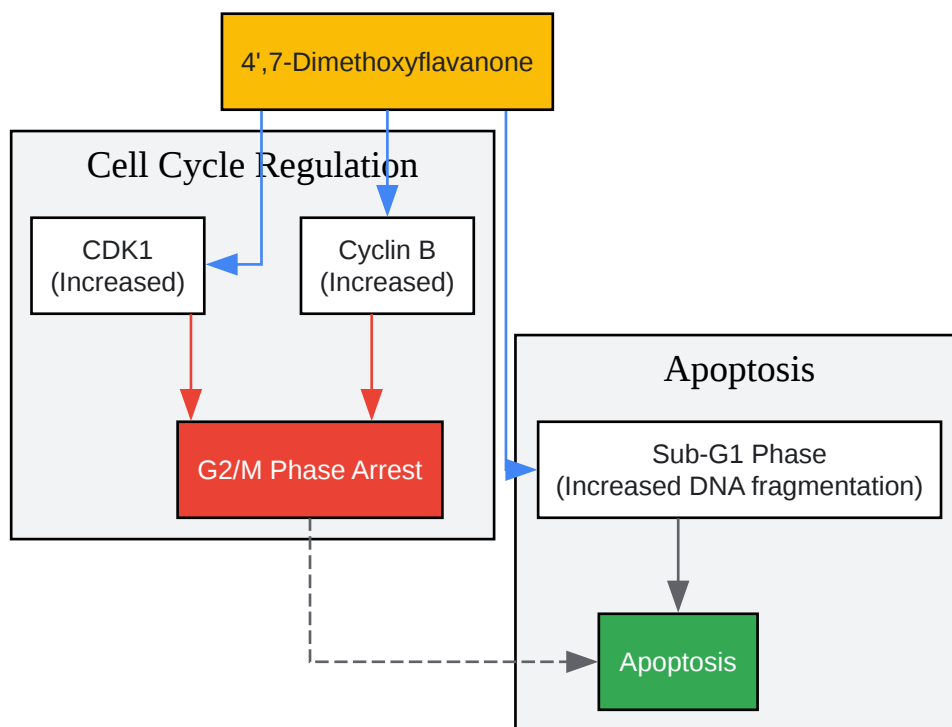


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Caption: Workflow for the safe handling and preparation of **4',7-Dimethoxyisoflavone**.

Postulated Signaling Pathway of a Related Compound

While the detailed signaling pathway of **4',7-Dimethoxyisoflavone** is not fully elucidated, research on a structurally similar compound, 4',7-dimethoxyflavanone, has shown effects on the cell cycle in human breast cancer MCF-7 cells. The following diagram illustrates this reported mechanism.



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Caption: Postulated effect of a related compound on the cell cycle in MCF-7 cells.

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